

Application Notes and Protocols for Optimal Light-Curing of Helioseal F Plus

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Compound of Interest

Compound Name:	Helioseal
Cat. No.:	B020656

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These application notes provide detailed protocols and quantitative data for the optimal light-curing of **Helioseal F Plus**, a light-curing, white-shaded fissure sealant with fluoride release. The information is intended for researchers, scientists, and drug development professionals to ensure proper polymerization and performance of the sealant.

Product Overview

Helioseal F Plus is a resin-based fissure sealant used to seal pits, fissures, and foramina caeca to prevent caries.^[1] It is composed of dimethacrylates and is designed for use in both deciduous and permanent teeth.^{[2][3]} The polymerization process is initiated by a light-curing unit, and the material contains camphorquinone as a photoinitiator, which is sensitive to blue light in the 400-500 nm wavelength range.^[1]

Quantitative Data for Light-Curing

The recommended light-curing time for **Helioseal F Plus** is dependent on the light intensity of the polymerization unit. The following table summarizes the manufacturer's recommendations for achieving a sufficient depth of cure.

Light Intensity of Curing Unit (mW/cm ²)	Wavelength (nm)	Recommended Curing Time (seconds)
>500	400-500	20
>1000	400-500	10
2000	400-500	5

Table 1: Recommended Curing Times based on Light Intensity.[\[1\]](#)

Depth of Cure: When cured according to the parameters in Table 1, **Helioseal F** Plus can achieve a depth of cure that exceeds the ISO 4049 requirement of >1.5mm.[\[1\]](#) In one experiment, a depth of cure of 4.3 mm was achieved.[\[1\]](#)

Experimental Protocols

3.1. Protocol for Clinical Application of **Helioseal F** Plus

This protocol outlines the steps for the clinical application of **Helioseal F** Plus to ensure proper adhesion and effective sealing.

- Cleaning: Thoroughly clean the enamel surface to be sealed using a cleaning paste (e.g., Proxyt®).[\[2\]](#)[\[4\]](#)
- Isolation: Isolate the working field to prevent contamination, preferably with a rubber dam (e.g., OptraDam® Plus).[\[2\]](#)[\[4\]](#) A dry working field is essential.[\[2\]](#)[\[4\]](#)
- Etching: Apply a phosphoric acid etching gel (e.g., Total Etch) to the enamel surface and leave it for the manufacturer's recommended time.[\[1\]](#)
- Rinsing and Drying: Thoroughly rinse the etchant with a water spray and dry the surface with oil-free air. The etched enamel should have a matte, white appearance.[\[2\]](#)[\[4\]](#) If the surface is contaminated with saliva, repeat the etching step.[\[2\]](#)[\[4\]](#)
- Application: Apply **Helioseal F** Plus directly to the prepared tooth surface using the provided cannula or cavifil.[\[2\]](#)[\[4\]](#)

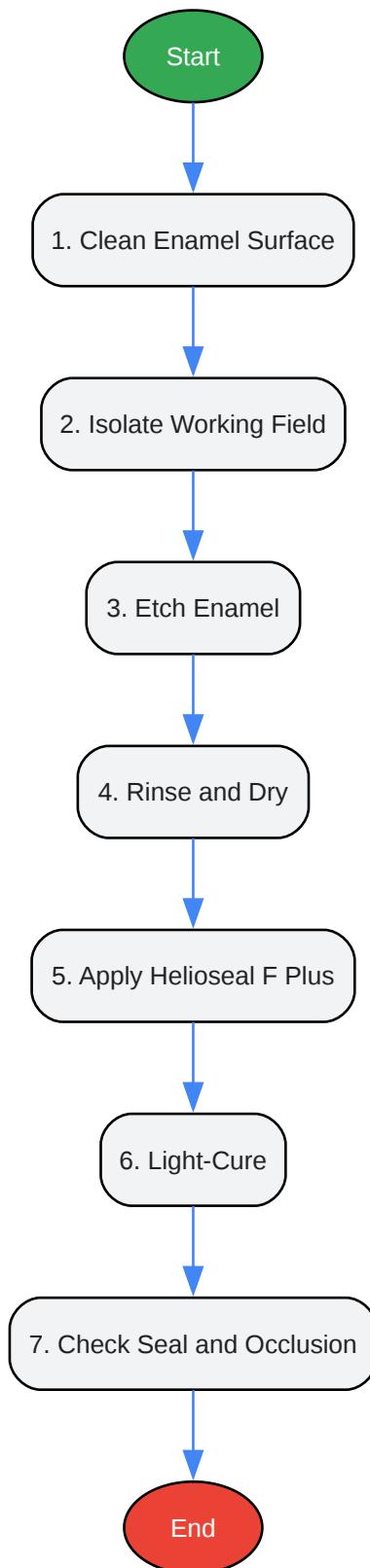
- Light-Curing: Polymerize the sealant using a suitable curing light (e.g., Bluephase G4, Bluephase Style) for the recommended time based on the light's intensity (see Table 1).[\[5\]](#)[\[6\]](#)
- Final Check: After curing, check the seal and occlusion.[\[2\]](#)[\[4\]](#)

3.2. Protocol for Determining Depth of Cure (ISO 4049)

This protocol describes a standardized method for determining the depth of cure of a light-cured dental sealant.

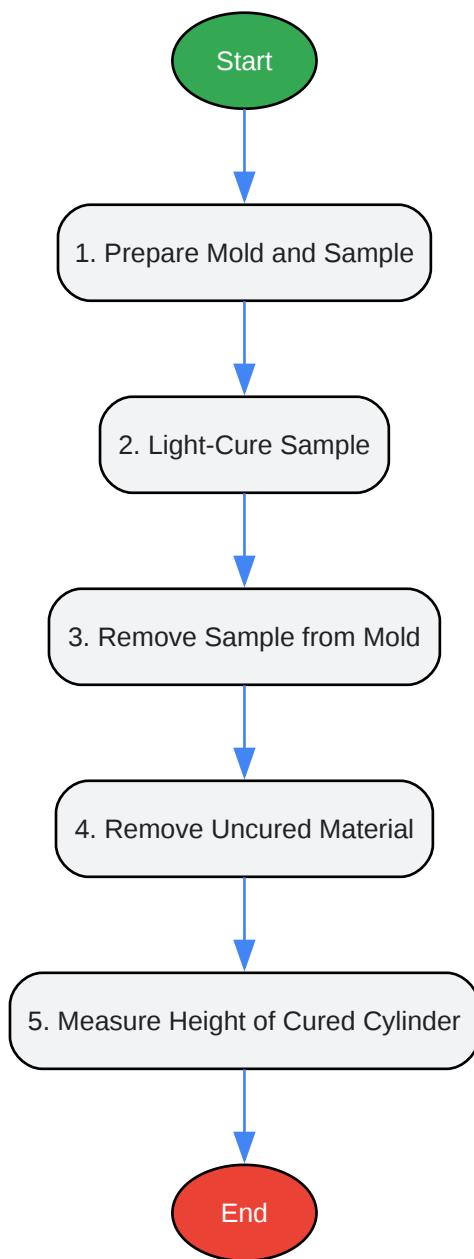
- Sample Preparation:
 - Use a cylindrical metal mold with a diameter of 4 mm and a height of 6 mm.
 - Place the mold on a transparent polyester film on a white background.
 - Fill the mold with **Helioseal F Plus**, taking care to avoid air bubbles.
 - Place a second transparent polyester film on top of the material and press it flat with a glass slide to create a smooth surface.
- Light-Curing:
 - Position the light guide of the curing unit directly on the polyester film.
 - Cure the sample for the specified time and intensity as per the experimental design.
- Sample Removal and Measurement:
 - After curing, remove the sample from the mold.
 - Remove the uncured material from the bottom of the sample with a plastic spatula.
 - Measure the height of the cured cylinder using a digital caliper. This measurement is the depth of cure.
 - Repeat the measurement at least three times and calculate the average.

Diagrams



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Caption: Clinical application workflow for **Helioseal F Plus**.



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- To cite this document: BenchChem. [Application Notes and Protocols for Optimal Light-Curing of Helioseal F Plus]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b020656#optimal-light-curing-time-and-intensity-for-helioseal-f-plus>]

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